

# safe handling and storage procedures for 4-Amino-3,5-dimethylbenzonitrile

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## Compound of Interest

Compound Name: 4-Amino-3,5-dimethylbenzonitrile

Cat. No.: B184031

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## Application Notes and Protocols for 4-Amino-3,5-dimethylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **4-Amino-3,5-dimethylbenzonitrile** (CAS No. 74896-24-5). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

## Hazard Identification and Safety Data Summary

**4-Amino-3,5-dimethylbenzonitrile** is a chemical that requires careful handling due to its potential health hazards. The following table summarizes the key safety information based on available data.

Parameter	Information	References
GHS Pictogram	Warning	
GHS Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H335: May cause respiratory irritation	
Precautionary Statements	Prevention: P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P	

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